

# Technical Guide: 4-Formyl-2,6-dimethylbenzoic Acid

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## Compound of Interest

Compound Name: **4-Formyl-2,6-dimethylbenzoic acid**

Cat. No.: **B3123227**

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InChIKey: IZLUUAIWYAHL-UHFFFAOYSA-N

This technical guide provides a summary of the available information for **4-Formyl-2,6-dimethylbenzoic acid**, targeting researchers, scientists, and drug development professionals. The document outlines the key chemical identifiers, physicochemical properties, and safety information based on publicly available data.

## Chemical and Physical Properties

A summary of the key quantitative data for **4-Formyl-2,6-dimethylbenzoic acid** is presented in the table below. This information is crucial for understanding the compound's basic characteristics and for its application in experimental settings.

| Property          | Value  | Source  |
|-------------------|--|---|
| Molecular Formula | C10H10O3   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 178.18 g/mol   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Monoisotopic Mass | 178.06299 Da   | <a href="#">[2]</a>   |
| InChI             | InChI=1S/C10H10O3/c1-6-3-8(5-11)4-7(2)9(6)10(12)13/h3-5H,1-2H3,(H,12,13) | <a href="#">[2]</a>   |
| SMILES            | CC1=CC(=CC(=C1C(=O)O)C)C=O   | <a href="#">[2]</a>   |
| CAS Number        | 306296-76-4  | <a href="#">[1]</a>   |
| Predicted XlogP   | 1.6  | <a href="#">[2]</a>   |

## Predicted Collision Cross Section Data

The following table summarizes the predicted collision cross section (CCS) values for different adducts of **4-Formyl-2,6-dimethylbenzoic acid**. These predictions can be valuable in mass spectrometry-based analytical methods.

| Adduct                               | m/z       | Predicted CCS (Å <sup>2</sup> ) |
|--------------------------------------|-----------|---------------------------------|
| [M+H] <sup>+</sup>                   | 179.07027 | 133.5                           |
| [M+Na] <sup>+</sup>                  | 201.05221 | 143.2                           |
| [M-H] <sup>-</sup>                   | 177.05571 | 136.9                           |
| [M+NH <sub>4</sub> ] <sup>+</sup>    | 196.09681 | 153.7                           |
| [M+K] <sup>+</sup>                   | 217.02615 | 141.1                           |
| [M+H-H <sub>2</sub> O] <sup>+</sup>  | 161.06025 | 128.6                           |
| [M+HCOO] <sup>-</sup>                | 223.06119 | 156.4                           |
| [M+CH <sub>3</sub> COO] <sup>-</sup> | 237.07684 | 180.4                           |
| [M+Na-2H] <sup>-</sup>               | 199.03766 | 137.7                           |
| [M] <sup>+</sup>                     | 178.06244 | 135.5                           |
| [M] <sup>-</sup>                     | 178.06354 | 135.5                           |

Data sourced from

PubChemLite.[\[2\]](#)

## Safety and Hazard Information

Based on available data, **4-Formyl-2,6-dimethylbenzoic acid** is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[1\]](#)

Recommended precautionary statements include:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.[\[1\]](#)

## Experimental Protocols and Biological Activity

A comprehensive search for detailed experimental protocols, biological activity data, and associated signaling pathways for **4-Formyl-2,6-dimethylbenzoic acid** did not yield specific results. While general synthetic methods for related compounds like 4-formylbenzoic acid are documented, no specific, step-by-step experimental procedures for this particular molecule were found in the public domain. Similarly, there is no available information on its biological targets or its role in any signaling pathways.

## Visualization of Workflows and Pathways

Due to the lack of information regarding experimental workflows or signaling pathways involving **4-Formyl-2,6-dimethylbenzoic acid**, no diagrams could be generated. The creation of meaningful visualizations requires data on the compound's interactions and experimental procedures, which is not currently available.

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## References

- 1. 4-Formyl-2,6-dimethylbenzoic acid | 306296-76-4 | GMA29676 [biosynth.com]
- 2. PubChemLite - 4-formyl-2,6-dimethylbenzoic acid (C10H10O3) [pubchemlite.lcsb.uni.lu]
- 3. cymitquimica.com [cymitquimica.com]
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